

# An In-depth Technical Guide to the Safe Handling of Triethylamine Hydrobromide

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## Compound of Interest

Compound Name: Triethylamine hydrobromide

Cat. No.: B1225073

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This technical guide provides comprehensive safety and handling information for **triethylamine hydrobromide** (TEA-HBr), a compound frequently used in organic synthesis. The following sections detail its properties, hazards, and the necessary precautions for its safe use, storage, and disposal, with a focus on experimental protocols and quantitative data to support risk assessment and management in a laboratory setting.

## Chemical and Physical Properties

**Triethylamine hydrobromide** is a white to off-white crystalline solid.<sup>[1][2]</sup> It is the hydrobromide salt of the tertiary amine, triethylamine. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>16</sub> BrN	[3]
Molecular Weight	182.1 g/mol	[3]
Appearance	White to off-white crystalline powder or flakes	[1][2][3]
Melting Point	246-248 °C	[3]
Flash Point	> 65 °C	[3]
Solubility	Soluble in water, alcohol, and chloroform.[1][2][3][4] Insoluble in non-polar solvents.[1]	[1][2][3][4]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[4][5]
Vapor Pressure	0 Pa at 25 °C	[3]
logP (Octanol/water partition coefficient)	0.3 at 25 °C	[3]

## Hazard Identification and Classification

**Triethylamine hydrobromide** is classified as a hazardous substance. The primary hazards are related to its irritant properties.

Hazard Classification	Code	Description	Source(s)
GHS Hazard Statements	H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]	
H335	May cause respiratory irritation	[6]	
Signal Word	Warning	[6]	
GHS Pictogram	GHS07 (Exclamation Mark)	[6]	

## Toxicological Information

The toxicological profile of **triethylamine hydrobromide** is primarily associated with the parent amine, triethylamine, and the bromide ion.

Acute Toxicity: While specific LD50 and LC50 data for **triethylamine hydrobromide** are not readily available, data for the parent compound, triethylamine, indicate its potential for toxicity.

Route	Species	Value	Source(s)
Oral LD50 (Triethylamine)	Rat	730 mg/kg	[5][7]
Dermal LD50 (Triethylamine)	Rabbit	580 mg/kg	[8]
Inhalation LC50 (Triethylamine)	Rat	7.1 mg/L (4 h)	[7]

### Primary Routes of Exposure and Health Effects:

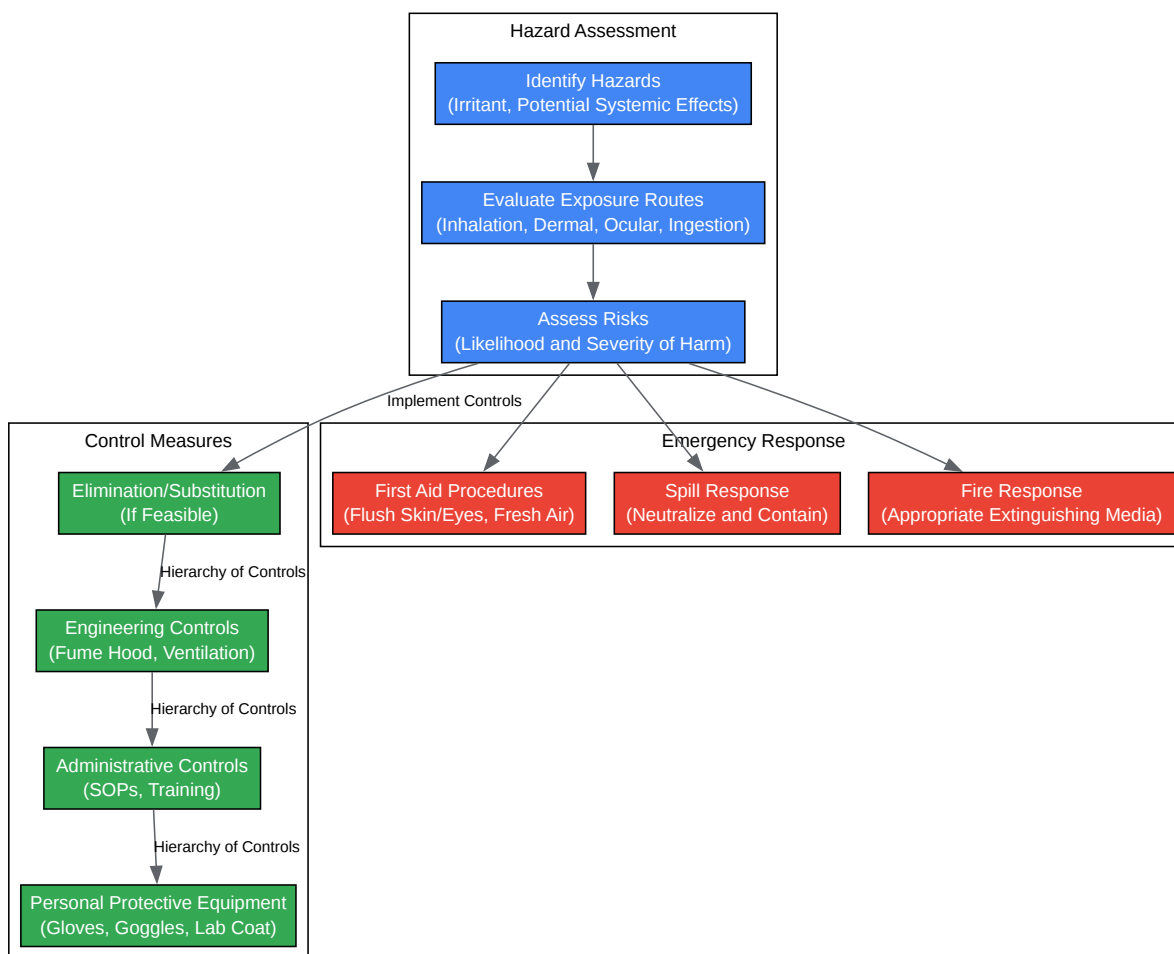
- Eye Contact: Causes serious eye irritation.[6] Symptoms can include redness, pain, and blurred vision.[9] In severe cases, corneal edema has been observed with exposure to

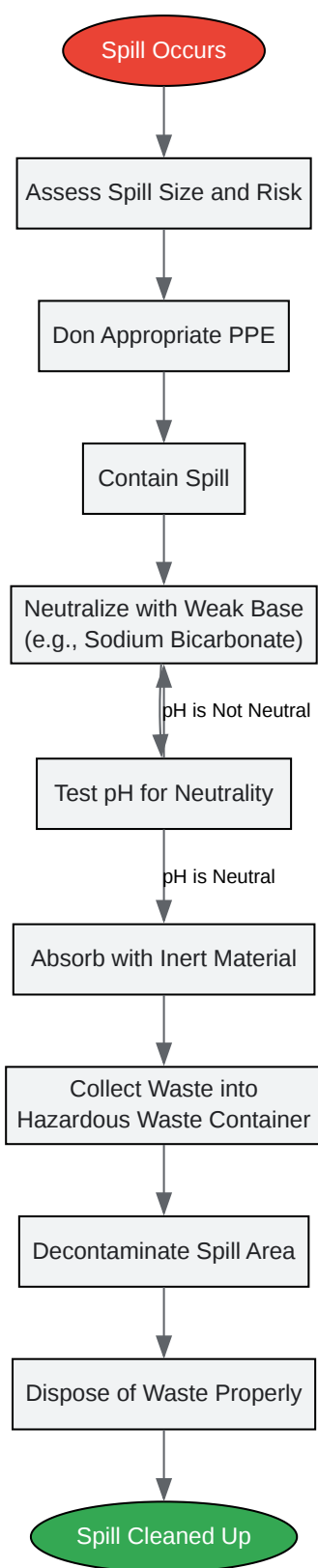
triethylamine.[10][11]

- Skin Contact: Causes skin irritation.[6] Prolonged or repeated contact may lead to dermatitis.[5]
- Inhalation: May cause respiratory irritation.[6] Inhalation of dust can lead to irritation of the nose, throat, and lungs.[5]
- Ingestion: Accidental ingestion may be harmful.[5] Bromide poisoning can cause symptoms such as vomiting, drowsiness, irritability, and confusion.[5]

Chronic Health Effects: Long-term exposure to respiratory irritants can lead to airway diseases.[5] Chronic intoxication with bromide ions has been associated with neurological and psychological effects.[5] There is some evidence from animal studies that suggests developmental toxicity may be a concern.[5]

The following diagram illustrates a logical workflow for assessing and managing the health hazards associated with **triethylamine hydrobromide**.





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